

R59949 stability and storage conditions

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Compound of Interest

Compound Name: R 59494

Cat. No.: B1678720

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R59949 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the stability and storage of R59949, along with troubleshooting advice for common experimental issues.

Stability and Storage Conditions

Proper storage of R59949 is crucial for maintaining its chemical integrity and biological activity. Below are the recommended storage conditions for both the solid compound and solutions.

Recommended Storage Conditions

Form	Temperature	Duration	Additional Notes
Powder	-20°C	≥ 4 years[1]	Can be stored for 3 years at -20°C.[2][3] For short-term (days to weeks), 0-4°C is acceptable.[4]
10-30°C	Shipping	Shipped at ambient temperature.	
Stock Solution	-80°C	1 year[2][3]	Stored under nitrogen is recommended for 6 months.[5]
-20°C	Up to 6 months	One source suggests 1 month.[3][5] Aliquot to avoid repeated freeze-thaw cycles.[3]	

Solubility

R59949 exhibits solubility in various organic solvents but is insoluble in water.

Solubility Data

Solvent	Concentration
DMSO	98 mg/mL (200.17 mM)[3]
60 mg/mL (122.55 mM)[2]	
33 mg/mL[1]	
12.5 mg/mL	
DMF	33 mg/mL[1]
Ethanol	2 mg/mL[3]
1 mg/mL[1]	
Water	Insoluble[3]
0.1 M HCl	Slightly soluble
0.1 M NaOH	Slightly soluble

Note: The use of fresh, anhydrous DMSO is recommended as moisture can reduce the solubility of R59949.[3] Sonication may be required to fully dissolve the compound.[2]

Experimental Protocols & Troubleshooting

This section addresses common questions and issues that may arise during the handling and use of R59949 in experimental settings.

Frequently Asked Questions (FAQs)

Q1: My R59949 powder arrived at room temperature. Is it still viable?

A1: Yes. R59949 is shipped as a solid at ambient temperature, and its quality is not affected by this.[2] For long-term storage, it should be stored at -20°C.[1][2][4]

Q2: How should I prepare a stock solution of R59949?

A2: It is recommended to prepare stock solutions in a suitable organic solvent such as DMSO.[1][2][3] To aid dissolution, sonication can be used.[2] For long-term storage, aliquot the stock

solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C or -20°C.
[3][5]

Q3: I observed precipitation when preparing my working solution. What should I do?

A3: If precipitation occurs during the preparation of a working solution, gentle heating and/or sonication can be used to help redissolve the compound.[5] It is also crucial to ensure that the solvent capacity is not exceeded.

Q4: For my in vivo studies, how should I formulate R59949?

A4: For in vivo experiments, it is recommended to prepare the formulation fresh on the day of use.[5] A suggested formulation involves dissolving R59949 in DMSO first, followed by dilution with a vehicle such as a mixture of PEG300, Tween80, and water.[3]

Q5: What is the primary mechanism of action of R59949?

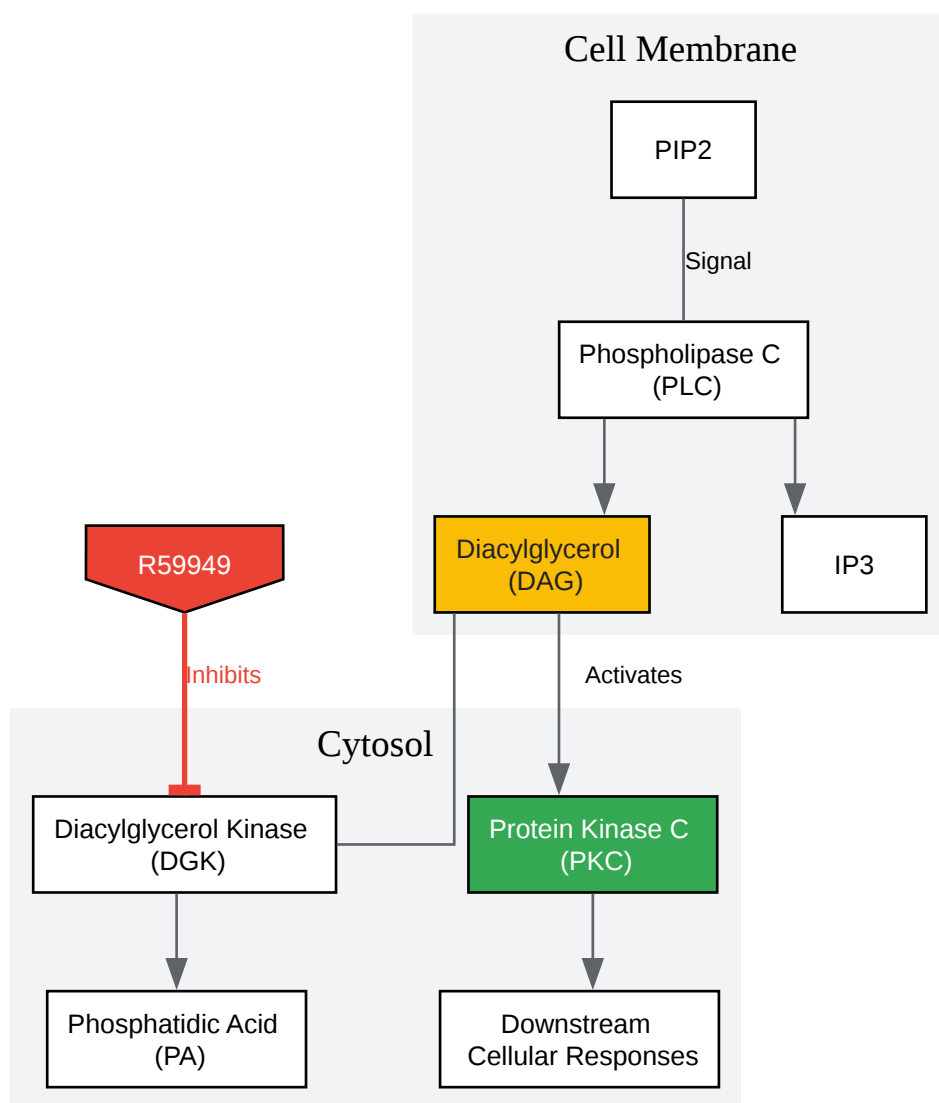
A5: R59949 is an inhibitor of diacylglycerol kinase (DGK).[1][3][5] By inhibiting DGK, it prevents the conversion of diacylglycerol (DAG) to phosphatidic acid. The resulting accumulation of DAG leads to the activation of protein kinase C (PKC).[1][5]

Troubleshooting Guide

Caption: Troubleshooting workflow for R59949 experiments.

Signaling Pathway

The primary mechanism of R59949 involves the inhibition of diacylglycerol kinase (DGK), which plays a critical role in lipid signaling pathways.



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Caption: R59949 inhibits DGK, leading to DAG accumulation and PKC activation.

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